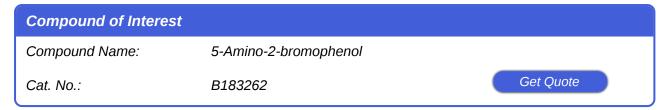


5-Amino-2-bromophenol safety and hazards information

Author: BenchChem Technical Support Team. Date: December 2025



An in-depth technical guide on the safety and hazards of aminobromophenol isomers is detailed below.

Disclaimer: The information provided primarily pertains to 2-Amino-5-bromophenol (CAS No. 38191-34-3) due to the extensive availability of safety data for this isomer. Data for **5-Amino-2-bromophenol** (CAS No. 55120-56-4) is sparse. Given the structural similarity, the hazards are likely comparable, but this guide should be used with the understanding that the data is for a closely related isomer. Always refer to the specific Safety Data Sheet (SDS) for the exact material being handled.

Chemical Identification and Properties

5-Amino-2-bromophenol and its isomers are aromatic compounds used as intermediates in organic and pharmaceutical synthesis.[1] Their reactivity is influenced by the amino, hydroxyl, and bromo substituents on the benzene ring.

Table 1: Chemical Identifiers for Aminobromophenol Isomers



Identifier	2-Amino-5-bromophenol	5-Amino-2-bromophenol
CAS Number	38191-34-3[2]	55120-56-4[3][4]
Molecular Formula	C ₆ H ₆ BrNO[2][5]	C ₆ H ₆ BrNO[6]
Molecular Weight	188.02 g/mol [2]	188.02 g/mol [6]
IUPAC Name	2-amino-5-bromophenol[2] 5-amino-2-bromophe	
Synonyms	4-Bromo-2-hydroxyaniline[2] 4-Bromo-3-hydroxy-aniline	
InChlKey	DRQWUAAWZFIVTF- UHFFFAOYSA-N[5]	Not readily available
SMILES	C1=CC(=C(C=C1Br)O)N[2][7]	Brc1ccc(N)c(O)c1

Table 2: Physical and Chemical Properties of 2-Amino-5-bromophenol

Property	Value	Source(s)
Appearance	Solid	
Purity	≥95% - 98%	
Storage Temperature	Room Temperature	[8]
Topological Polar Surface Area	46.2 Ų	[2][7]
Complexity	99.1	[2][7]

Hazard Identification and GHS Classification

2-Amino-5-bromophenol is classified as a hazardous chemical. The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it is considered harmful if swallowed or inhaled.[2]

Table 3: GHS Hazard Classification for 2-Amino-5-bromophenol



Category	Code	Description	Source(s)
Signal Word	Warning	[2]	
Pictogram	GHS07 (Exclamation Mark)		
Hazard Statements	H302	Harmful if swallowed.	[2]
H315	Causes skin irritation.		_
H317	May cause an allergic skin reaction.	[2]	
H319	Causes serious eye irritation.		
H332	Harmful if inhaled.		_
H335	May cause respiratory irritation.		
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/va pors/spray.	
P264	Wash skin thoroughly after handling.		
P270	Do not eat, drink or smoke when using this product.	[9]	
P271	Use only outdoors or in a well-ventilated area.	[9]	•
P280	Wear protective gloves/ eye protection/ face protection.		
P301 + P312	IF SWALLOWED: Call a POISON CENTER/		



	doctor if you feel unwell.	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332 + P313	If skin irritation occurs: Get medical advice/ attention.	
P337 + P313	If eye irritation persists: Get medical advice/ attention.	
P403 + P233	Store in a well- ventilated place. Keep container tightly closed.	[9]
P405	Store locked up.	[9]
P501	Dispose of contents/ container to an approved waste disposal plant.	[9]



Toxicological Information

The toxicological properties of **5-amino-2-bromophenol** have not been fully investigated.[10] However, based on the GHS classification of the 2-amino-5-bromophenol isomer, it is acutely toxic and a significant irritant.

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Causes skin irritation.[2] Prolonged or repeated exposure may cause dermatitis.
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2]
- Respiratory/Skin Sensitization: May cause an allergic skin reaction.
- STOT-Single Exposure: May cause respiratory irritation.
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No information is available for this specific compound.[10][11]

Experimental Protocols

Detailed experimental toxicology studies for **5-Amino-2-bromophenol** are not available in the public domain. Hazard classifications are typically derived from studies following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Example Protocol: In Vitro Skin Irritation (Based on OECD Test Guideline 439)

This test evaluates the potential of a chemical to cause skin irritation using a reconstructed human epidermis (RhE) model.

- Preparation: Reconstructed human epidermis tissues are pre-incubated in a growth medium.
- Application: A measured dose of the test chemical (e.g., 5-Amino-2-bromophenol, appropriately diluted) is applied topically to the tissue surface. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.



- Incubation: The treated tissues are incubated for a specified period (e.g., 60 minutes) at 37°C.
- Rinsing and Post-Incubation: The chemical is thoroughly washed from the tissue surface, and the tissues are transferred to a fresh medium and incubated for a longer period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment: Tissue viability is measured using a colorimetric assay, such as the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a purple formazan product. The amount of formazan produced is proportional to the number of viable cells and is quantified by measuring the optical density.
- Classification: A chemical is identified as a skin irritant if the mean tissue viability is reduced below a defined threshold (e.g., ≤ 50%) compared to the negative control.

Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to minimize risk.

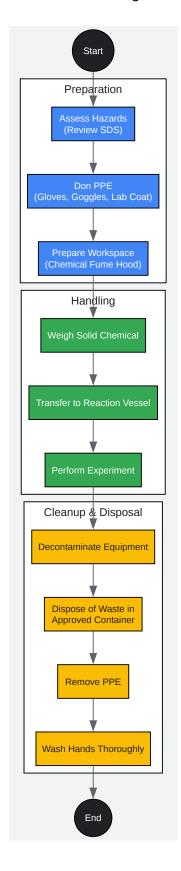
Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle only in a well-ventilated area or under a chemical fume hood.[10][12]
- Safety Equipment: Ensure eyewash stations and safety showers are readily accessible.[10]
 [12]
- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles conforming to EN166 or OSHA's 29 CFR 1910.133.[10]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[10]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[10]

Storage



Store in a tightly closed container in a dry, cool, and well-ventilated place. Protect from light and keep away from incompatible materials such as strong oxidizing agents.[8][10]



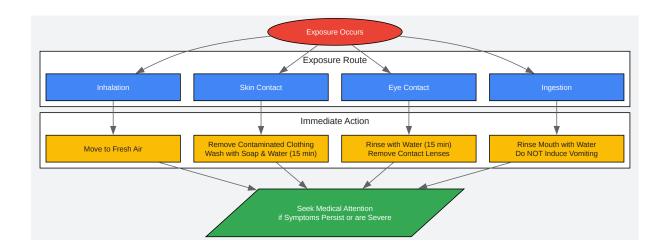


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Standard Laboratory Handling Workflow

First Aid Measures

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[10]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. Get medical attention if irritation persists.[10]
- Eye Contact: Rinse immediately and cautiously with plenty of water for several minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[10]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Call a physician or poison control center immediately.[10]



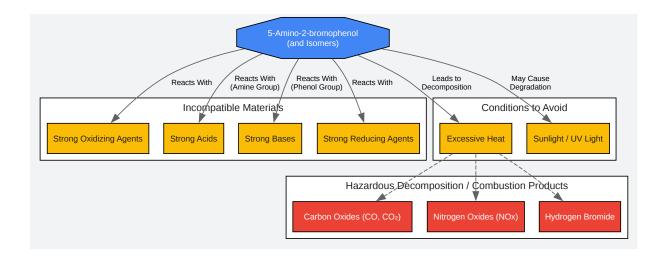
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First Aid Response Workflow

Fire and Reactivity Hazards

- Flammability: The compound is combustible but not highly flammable. Flash point data is not applicable for the solid form.
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO2), water spray, or alcohol-resistant foam.[11]
- Hazardous Combustion Products: Fire may produce toxic and irritating fumes, including carbon monoxide (CO), carbon dioxide (CO2), nitrogen oxides (NOx), and hydrogen bromide.[10][11]
- Chemical Stability: Stable under recommended storage conditions.[10]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[10][11] Amines are chemical bases and can react exothermically with acids.[13]
 Phenols can react as weak organic acids and are incompatible with strong reducing agents and bases.[13]





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Reactivity Profile and Incompatibilities

Ecotoxicological Information

Specific ecotoxicity data for **5-Amino-2-bromophenol** is limited. However, related brominated and phenolic compounds are often harmful or toxic to aquatic life.[10]

- Aquatic Toxicity: May be harmful to aquatic organisms and could cause long-term adverse
 effects in the aquatic environment.[10] One safety data sheet for a related isomer notes it is
 "Very toxic to aquatic life with long lasting effects."
- Persistence and Degradability: No specific data is available.[10]
- General Advice: Do not empty into drains or allow the material to be released into the environment.[10][14]

Conclusion

5-Amino-2-bromophenol and its isomers, particularly 2-Amino-5-bromophenol, are hazardous chemicals that must be handled with care. The primary risks include acute toxicity upon ingestion or inhalation, as well as significant irritation to the skin, eyes, and respiratory system. Researchers, scientists, and drug development professionals must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize exposure. Proper storage and disposal are essential to ensure laboratory safety and environmental protection. Always consult the most current Safety Data Sheet for the specific compound before use.

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